

Essential Safety and Operational Guide for 2-(Dimethylamino)nicotinonitrile

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Compound of Interest

Compound Name: 2-(Dimethylamino)nicotinonitrile

Cat. No.: B1279988

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for the handling and disposal of **2-(Dimethylamino)nicotinonitrile**. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **2-(Dimethylamino)nicotinonitrile** is not readily available, data from structurally similar nitrile compounds suggest a consistent hazard profile. Researchers should handle this compound with the utmost care, assuming it may be toxic if swallowed, cause skin irritation, lead to serious eye damage, and result in respiratory irritation. [\[1\]\[2\]\[3\]\[4\]](#)

Precautionary Statements:

- **Prevention:** Avoid breathing dust, fumes, gas, mist, vapors, or spray. [\[1\]\[2\]\[3\]](#) Wash hands and any exposed skin thoroughly after handling. [\[1\]\[2\]\[3\]\[5\]](#) Do not eat, drink, or smoke when using this product. [\[1\]\[5\]](#) Use only in a well-ventilated area or outdoors. [\[1\]\[2\]\[3\]](#) Wear protective gloves, protective clothing, eye protection, and face protection. [\[1\]\[2\]\[3\]\[5\]](#)
- **Response:** In case of skin contact, wash with plenty of soap and water. [\[2\]\[5\]](#) If skin irritation occurs, seek medical advice. [\[1\]\[2\]\[3\]](#) For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing. [\[1\]\[2\]\[3\]\[5\]](#) If eye irritation persists, get medical attention. [\[2\]\[3\]\[6\]](#) If inhaled, move the person to fresh air

and keep them comfortable for breathing.[1][2][3][5] If swallowed, rinse the mouth and get immediate medical help.[1]

- Storage: Store in a well-ventilated place and keep the container tightly closed.[1][2][3][5] The product should be stored locked up.[1][2][3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[1][2][3][5]

Personal Protective Equipment (PPE)

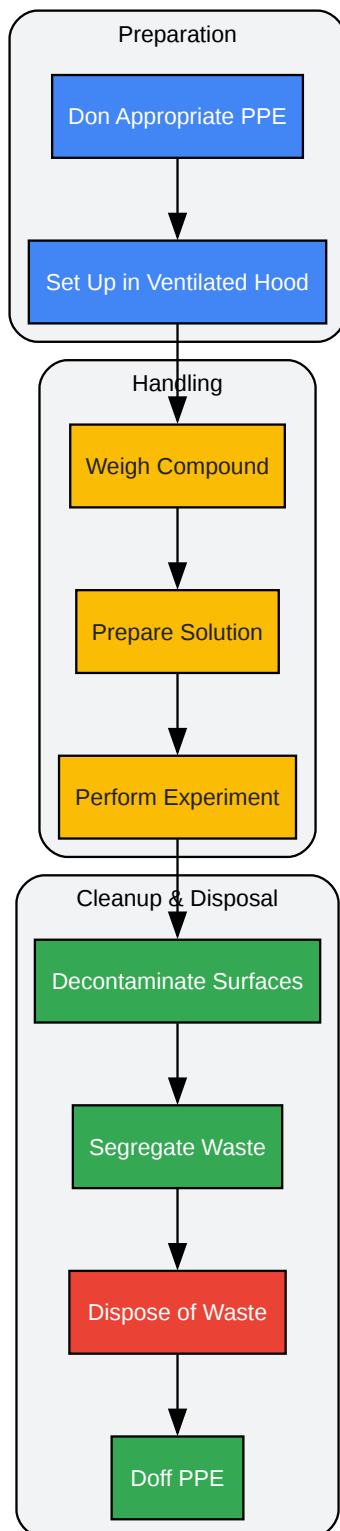
A comprehensive PPE plan is critical when handling **2-(Dimethylamino)nicotinonitrile**. The following table summarizes the required equipment based on recommendations for similar nitrile compounds.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1] A face shield may be required for splash hazards.[7]	Protects against splashes and airborne particles that can cause serious eye damage.[1][2][3]
Skin Protection	Wear chemical-resistant, impervious clothing.[1] Nitrile gloves are recommended for handling chemicals and provide a reliable barrier.[8][9][10]	Prevents skin contact which can lead to irritation or toxic effects.[1][2][3]
Hand Protection	Use disposable nitrile gloves.[7] Inspect gloves before use and change them immediately if contact with the chemical occurs.	Nitrile gloves offer good resistance to a wide range of chemicals, including acids and bases.[10][11]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded, or if irritation or other symptoms are experienced.[1] Ensure adequate ventilation through local exhaust systems.[2]	Protects against inhalation of harmful dust, fumes, or vapors that may cause respiratory irritation.[2][3]

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for handling **2-(Dimethylamino)nicotinonitrile** in a laboratory setting.

Handling Workflow for 2-(Dimethylamino)nicotinonitrile

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Caption: A flowchart illustrating the procedural steps for safely handling **2-(Dimethylamino)nicotinonitrile**.

Disposal Plan

Proper disposal of **2-(Dimethylamino)nicotinonitrile** and associated waste is crucial to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Collection:

- Solid Waste: Collect unused **2-(Dimethylamino)nicotinonitrile** and any contaminated solid materials (e.g., weighing paper, pipette tips) in a designated, clearly labeled, and sealed hazardous waste container.[\[12\]](#)
- Liquid Waste: Aqueous solutions containing this compound should be collected in a separate, labeled hazardous waste container.[\[12\]](#) Halogen-free and halogenated organic solvent waste should be segregated into their respective containers.[\[12\]](#)
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be collected in a designated hazardous waste stream. Uncontaminated nitrile gloves may be eligible for recycling programs, provided they have not been exposed to hazardous materials.[\[13\]](#)[\[14\]](#)

Disposal Procedures:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name.[\[12\]](#)
- Storage: Store waste containers in a designated satellite accumulation area that is at or near the point of generation.[\[15\]](#) Ensure containers are kept closed except when adding waste.[\[15\]](#)
- Pickup: Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of this chemical down the drain.[\[16\]](#)

- Empty Containers: Containers that held **2-(Dimethylamino)nicotinonitrile** must be triple-rinsed before being considered "empty."^[16] The rinsate must be collected and disposed of as hazardous waste.^[16]

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References

- 1. echemi.com [echemi.com]
- 2. aksci.com [aksci.com]
- 3. aksci.com [aksci.com]
- 4. Dimethylaminoacetonitrile | C₄H₈N₂ | CID 61237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. armbrustusa.com [armbrustusa.com]
- 9. business.medtecs.com [business.medtecs.com]
- 10. PPE Nitrile Acid-Resistant Gloves for Lab Safety [flinnsci.ca]
- 11. gpisupply.com [gpisupply.com]
- 12. ptb.de [ptb.de]
- 13. ehs.wisc.edu [ehs.wisc.edu]
- 14. gloves.com [gloves.com]
- 15. ehrls.upenn.edu [ehrls.upenn.edu]
- 16. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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